

Essential Guide to the Proper Disposal of Methyl 3-pentenoate

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Compound of Interest

Compound Name: Methyl 3-pentenoate

Cat. No.: B1582013

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This document provides comprehensive guidance on the safe and proper disposal of **Methyl 3-pentenoate**, a flammable liquid utilized in various research and industrial applications. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals.

I. Chemical and Physical Properties

A thorough understanding of the chemical's properties is fundamental to its safe handling and disposal. The quantitative data for Methyl trans-3-pentenoate is summarized below.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₂ [1]
Molecular Weight	114.14 g/mol [1][2]
Appearance	Colorless to light yellow clear liquid[1]
Density	0.930 g/mL at 25 °C[1]
Boiling Point	137 - 139 °C[1]
55-56 °C / 20 mmHg	
Flash Point	24 °C (75.2 °F) - closed cup
Refractive Index	1.420[1]
CAS Number	20515-19-9[1]

II. Hazard Identification and Safety Precautions

Methyl 3-pentenoate is classified as a flammable liquid and vapor.[2][3][4] It may also cause eye and skin irritation, as well as respiratory and digestive tract irritation.[5]

Hazard Classifications:

- Flammable Liquid: Category 3[3]
- GHS Pictogram: GHS02 (Flame)
- Signal Word: Warning[3]
- Hazard Statements: H226 (Flammable liquid and vapor)[3][4]
- Potential Health Effects: May cause eye and skin irritation, and respiratory and digestive tract irritation.[5] High concentrations may cause central nervous system depression.[5]

Precautionary Statements:

- Prevention:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[3][6]
- P233: Keep container tightly closed.[3][4][6]
- P240: Ground and bond container and receiving equipment.[4][6]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[4][6]
- P242: Use only non-sparking tools.[4][6]
- P243: Take action to prevent static discharges.[4][6]
- Response:
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[3][4]
 - P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[3]
- Storage:
 - P403 + P235: Store in a well-ventilated place. Keep cool.[3][6]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[3][6][7][8]

III. Proper Disposal Protocol

The following step-by-step procedure outlines the proper disposal of **Methyl 3-pentenoate**. This protocol is designed to minimize risks to personnel and the environment.

Step 1: Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat. In case of inadequate ventilation, use a suitable respirator.

Step 2: Waste Collection

- Collect waste **Methyl 3-pentenoate** in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical and kept closed when not in use.
- Do not mix with incompatible wastes, such as strong bases or strong oxidizing agents.[\[5\]](#)

Step 3: Handling Spills

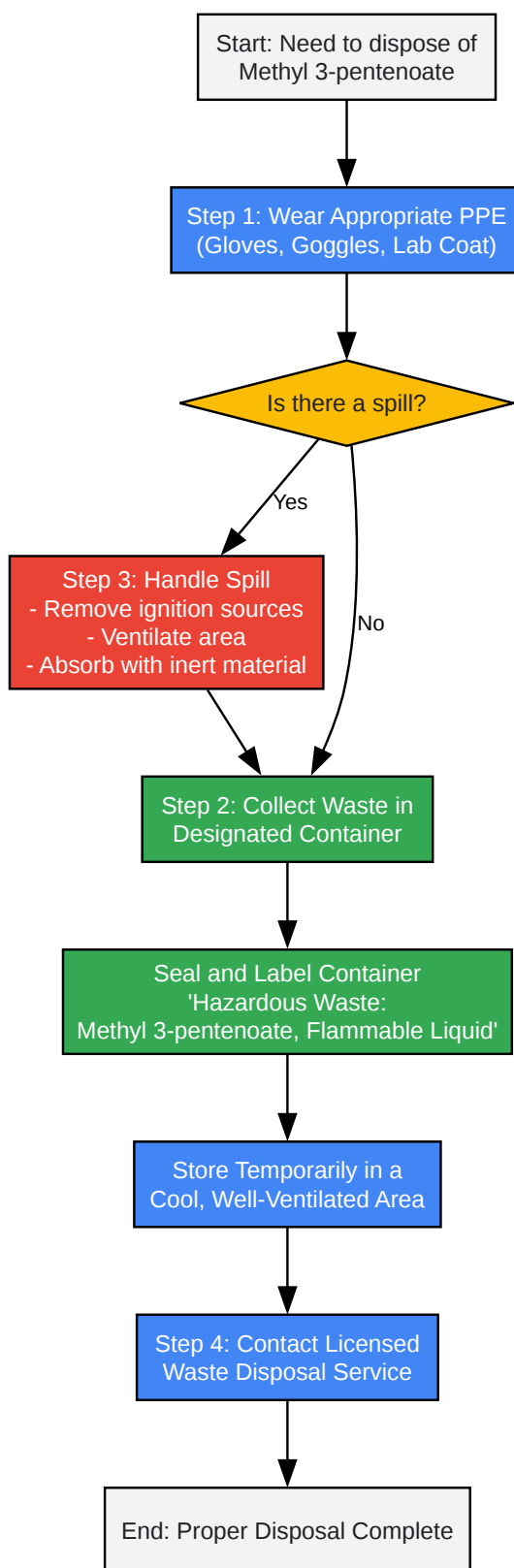
- In the event of a spill, immediately remove all sources of ignition.[\[5\]](#)[\[9\]](#)
- Ventilate the area.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[5\]](#)
- Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for disposal.[\[5\]](#)[\[9\]](#)
- Avoid runoff into storm sewers and ditches.[\[5\]](#)

Step 4: Final Disposal

- Dispose of the waste container through a licensed professional waste disposal service.[\[8\]](#)
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)[\[8\]](#)
- Contaminated packaging should be disposed of as unused product.[\[8\]](#)
- Always follow local, state, and federal regulations for hazardous waste disposal.

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 3-pentenoate**.



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Caption: Workflow for the safe disposal of **Methyl 3-pentenoate**.

V. First Aid Measures

In case of accidental exposure, follow these immediate first aid procedures:

- Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[5]
- Skin: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[5]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid.[5]

Disclaimer: This information is intended for guidance purposes only. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all applicable local, state, and federal regulations regarding chemical handling and waste disposal.

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